

8-Fluorobicyclo[3.2.1]octan-3-amine: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 8-Fluorobicyclo[3.2.1]octan-3-amine

Cat. No.: B13021216

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Chemical Identity & Core Properties[1][2][3][4][5][6]

8-Fluorobicyclo[3.2.1]octan-3-amine is a bridged bicyclic amine characterized by a fluorine atom on the one-carbon bridge (C8) and a primary amine on the two-carbon bridge (C3). This specific substitution pattern renders it a valuable bioisostere for cyclohexylamines and piperidines, offering altered pKa, lipophilicity, and metabolic stability profiles due to the "fluorine effect" and conformational rigidity.

Key Identifiers

Property	Detail
CAS Number	1934484-03-3
IUPAC Name	(1R,5R)-8-Fluorobicyclo[3.2.1]octan-3-amine
Molecular Formula	C
	H
	FN
Molecular Weight	143.20 g/mol
SMILES	<chem>NC1CC2CCC(C1)C2F</chem>
PubChem CID	129413460

Physicochemical Properties (Predicted)

Parameter	Value	Significance
LogP (Octanol/Water)	~1.3	Moderate lipophilicity; suitable for CNS penetration.
pKa (Basic Amine)	~9.2 - 9.8	Slightly reduced basicity vs. parent amine (~10.5) due to the inductive effect of F at C8.
H-Bond Donors	1	Primary amine (-NH).
H-Bond Acceptors	2	Amine N and Fluorine F.
Topological Polar Surface Area	26.0 Å ²	Favorable for membrane permeability.

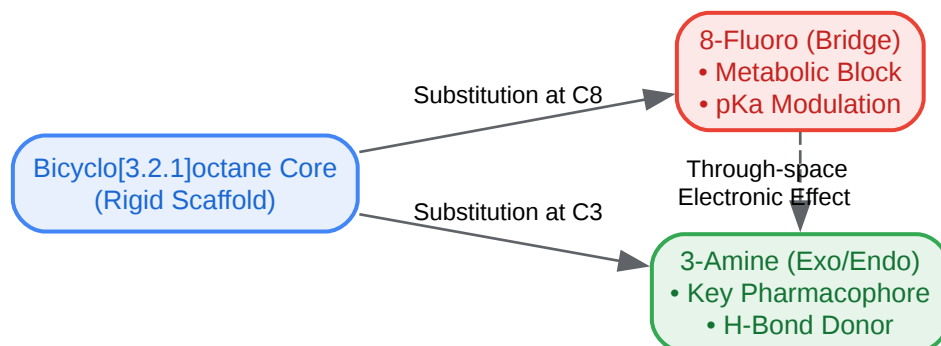
Structural Analysis & Bioisosterism

The bicyclo[3.2.1]octane skeleton exists in a rigid chair-boat conformation. The introduction of fluorine at the C8 bridge creates specific electronic and steric vectors that drug developers utilize to optimize ligand-protein interactions.

The "Fluorine Effect" on the Scaffold

- **Conformational Locking:** The C8-F bond prefers an orientation that minimizes dipole repulsion with the C3-amine lone pair, potentially locking the ring system into a specific exo or endo pucker.
- **Metabolic Blocking:** The bridgehead and bridge carbons are common sites for oxidative metabolism (CYP450). Fluorination at C8 blocks metabolic soft spots, extending the compound's half-life ().
- **pKa Modulation:** Although C8 is three bonds away from the C3 nitrogen, the strong electronegativity of fluorine exerts a through-space and through-bond inductive effect, lowering the pKa of the amine. This is critical for optimizing oral bioavailability and blood-brain barrier (BBB) permeability.

Structural Diagram (Graphviz)



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Figure 1: Structural activity relationships (SAR) of the **8-fluorobicyclo[3.2.1]octan-3-amine** scaffold.

Synthetic Methodology

The synthesis of **8-fluorobicyclo[3.2.1]octan-3-amine** typically proceeds from the bicyclo[3.2.1]octane-3,8-dione precursor. The challenge lies in the selective monofluorination of the C8 bridge without affecting the C3 functionality, followed by stereoselective amination.

Representative Synthetic Pathway

Phase 1: Selective Fluorination of the Bridge

- Protection: Selectively protect the more reactive C3 ketone of bicyclo[3.2.1]octane-3,8-dione as a ketal (e.g., using ethylene glycol).
- Reduction: Reduce the C8 ketone to the alcohol (C8-OH) using Sodium Borohydride (NaBH₄).
- Fluorination: Convert the C8-OH to C8-F using a deoxofluorinating agent like DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor. This step typically proceeds with inversion of configuration.

Phase 2: Amine Introduction 4. Deprotection: Hydrolyze the C3 ketal under acidic conditions to restore the C3 ketone. 5. Reductive Amination: React the C3 ketone with an ammonia source (e.g., NH₃

OAc) and a reducing agent (e.g., NaBH₄

CN or STAB) to yield the primary amine. The choice of reducing agent and temperature controls the exo/endo selectivity.

Detailed Protocol: Phase 2 (Reductive Amination)

Reagents:

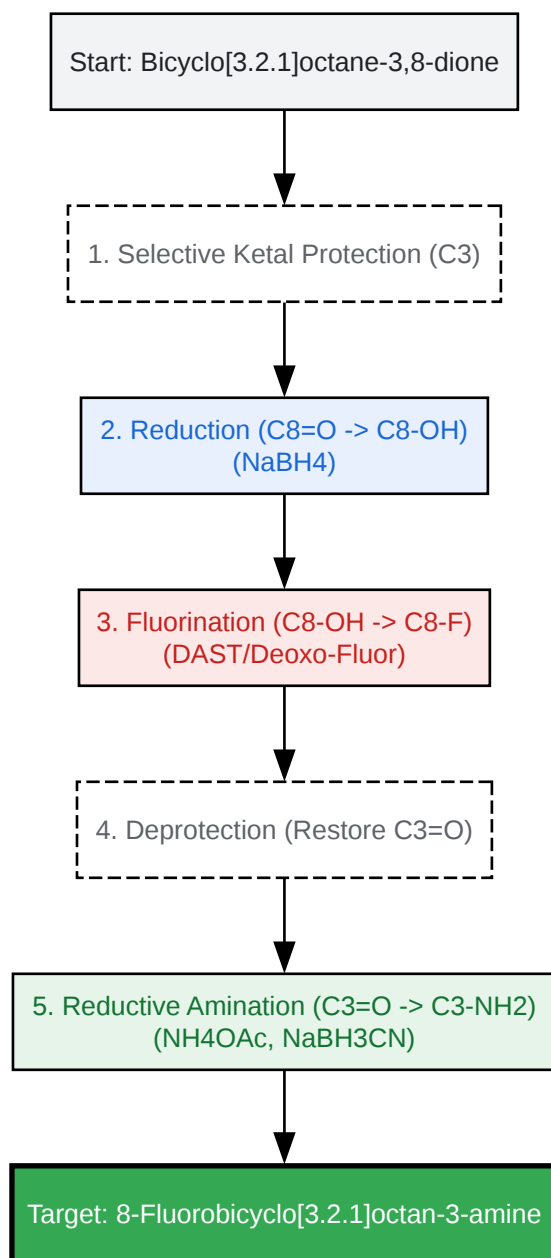
- Substrate: 8-Fluorobicyclo[3.2.1]octan-3-one (1.0 eq)
- Ammonium Acetate (NH₄ OAc) (10.0 eq)
- Sodium Cyanoborohydride (NaBH₃ CN) (1.5 eq)
- Solvent: Methanol (MeOH)

- Acetic Acid (catalytic)

Step-by-Step Workflow:

- Dissolution: Dissolve 8-fluorobicyclo[3.2.1]octan-3-one in anhydrous MeOH (0.1 M concentration) in a round-bottom flask under N atmosphere.
- Imine Formation: Add NH OAc and stir at room temperature for 30 minutes. (Optional: Add 3Å molecular sieves to sequester water).
- Reduction: Cool the mixture to 0°C. Slowly add NaBH CN portion-wise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours. Monitor conversion via LC-MS (Target M+H = 144.1).
- Quench: Quench with 1N HCl (careful gas evolution) to pH < 2 to decompose excess hydride. Stir for 30 mins.
- Workup: Basify with 1N NaOH to pH > 10. Extract with Dichloromethane (DCM) (3x).
- Purification: Dry organic layers over Na SO , concentrate, and purify via flash column chromatography (DCM/MeOH/NH OH gradient).

Synthesis Logic Diagram (Graphviz)



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Figure 2: Step-wise synthetic route from the dione precursor to the target fluorinated amine.

Applications in Drug Discovery[3]

This scaffold is primarily used as a building block in the synthesis of:

- GPCR Antagonists: Specifically for CCR5, CCR2, and opioid receptors where a basic amine is required for the orthosteric binding site.

- Kinase Inhibitors: Replacing a piperidine ring with the 8-fluorobicyclo[3.2.1]octane core can improve selectivity by exploiting the rigid geometry to avoid steric clashes in the ATP-binding pocket.
- Monoamine Transporter Inhibitors: Analogs of this core are investigated for activity against DAT (Dopamine Transporter) and SERT (Serotonin Transporter).

Handling & Safety:

- Hazard: Irritant (Skin/Eye).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The amine is sensitive to CO (carbamate formation) and oxidation.

References

- PubChem. (n.d.). (1R,5R)-**8-fluorobicyclo[3.2.1]octan-3-amine** (CID 129413460). National Library of Medicine. Retrieved from [\[Link\]](#)
- González-Bello, C., et al. (2018). Organocatalyzed Synthesis of [3.2.1] Bicyclooctanes. MDPI Molecules. (Contextual reference for scaffold synthesis). Retrieved from [\[Link\]](#)
- Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. (Contextual reference for fluorine bioisosterism). Retrieved from [\[Link\]](#)
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